

Performance Evaluation of Black Nickel Oxide in Gas Sensing: A Comparative Guide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Nickel oxide, black

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This guide provides a comprehensive comparison of black nickel oxide (NiO) as a gas sensing material against other common metal oxides. Intended for researchers and professionals in sensor technology and material science, this document details the performance metrics, experimental procedures, and underlying mechanisms of NiO-based gas sensors.

Introduction to Metal Oxide Gas Sensors

Metal oxide semiconductors (MOX) are a prominent class of materials used in chemoresistive gas sensors due to their low cost, ease of production, and high sensitivity to a wide range of gases.[1][2] The sensing mechanism is based on the change in electrical resistance of the material upon interaction with target gas molecules at elevated temperatures.[3][4] While n-type semiconductors like SnO₂ and ZnO have been extensively studied, p-type metal oxides such as nickel oxide (NiO) are gaining significant interest.[4][5]

NiO is a p-type semiconductor with a wide bandgap (3.5–4.0 eV) and excellent chemical stability.[6][7] The "black" coloration of NiO often indicates non-stoichiometry, specifically the presence of Ni³⁺ ions and nickel vacancies, which can create more active sites for gas adsorption and enhance sensing capabilities.[8][9] Key performance parameters used to

evaluate gas sensors include sensitivity (response), selectivity, response and recovery time, and the optimal operating temperature.[1][4]

Comparative Performance Analysis

Black nickel oxide has demonstrated competitive performance in detecting various gases, particularly volatile organic compounds (VOCs) and hazardous gases like nitrogen dioxide (NO₂) and hydrogen sulfide (H₂S).[6] The following table summarizes experimental data comparing NiO with other widely used metal oxide sensors.

Table 1: Performance Comparison of Various Metal Oxide Gas Sensors

Sensing Material	Target Gas	Concentration (ppm)	Operating Temp. (°C)	Response (Rg/Ra for p-type, Ra/Rg for n-type)	Response Time (s)	Recovery Time (s)	Reference
Black NiO	Ethanol	5	350	1.5	< 80	< 120	[10][11]
Black NiO	Acetone	20	Room Temp.	28.9% (resistance change)	-	-	[12]
Black NiO	NO ₂	10	250	678	~8	~12	[13]
Black NiO	H ₂ S	-	-	High Selectivity & Response	-	-	
NiO Nanowires	Hydrogen (H ₂)	-	300	High	-	-	[14]
SnO ₂	Carbon Monoxide (CO)	-	400	High	-	-	[3]
ZnO	Ethanol	-	-	High	-	-	[3]
NiO/CuO Composite	NO ₂	100	Room Temp.	Enhanced vs. pure NiO	2	-	[15]

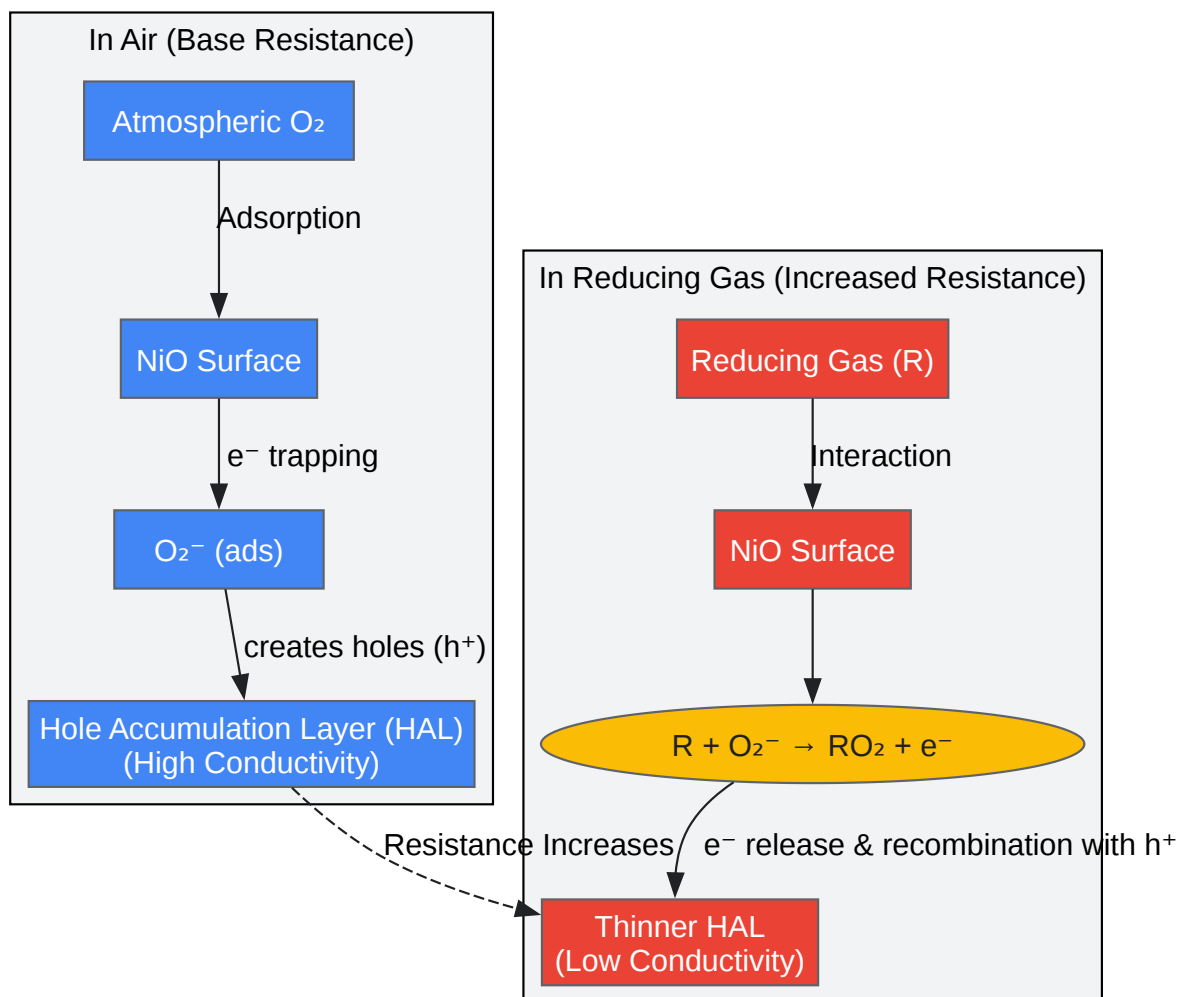
Ce:NiO	NO ₂	-	200	28.76% (sensitivity)	-	-	[16]
NiO/N-rGO	NO ₂	0.5 (500 ppb)	100	22.1% (resistance change)	-	-	[17]

Note: Response values are defined differently for p-type (R_g/R_a) and n-type (R_a/R_g) sensors, where R_g is the resistance in the target gas and R_a is the resistance in air.[1]

The data indicates that black NiO exhibits high sensitivity, particularly to NO₂, and fast response/recovery times.[13] Its performance can be further enhanced by forming composites with other metal oxides or carbon-based nanomaterials.[15][17] Notably, some NiO sensors show excellent selectivity and can operate at room temperature, sometimes enhanced by light irradiation, which reduces power consumption.[8]

Gas Sensing Mechanism of p-type NiO

The sensing mechanism in p-type semiconductors like NiO is primarily governed by reactions on the material's surface. In air, oxygen molecules adsorb on the NiO surface and capture electrons from the valence band, creating holes and forming a hole accumulation layer (HAL). This process decreases the baseline resistance of the sensor.[18][19] When exposed to a reducing gas (e.g., ethanol), the gas molecules react with the adsorbed oxygen species, releasing the trapped electrons back to the material.[20] This recombination of electrons and holes reduces the hole concentration in the HAL, thereby increasing the sensor's overall resistance.[21]



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Gas sensing mechanism of a p-type semiconductor like NiO.

Experimental Protocols

Synthesis of Black NiO Nanoparticles (Co-Precipitation Method)

This protocol describes a common method for synthesizing black NiO nanoparticles.[17]

- **Precursor Solution:** Dissolve 3g of nickel nitrate hexahydrate ($\text{Ni}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$) in 125 mL of deionized water in a beaker.
- **Stirring and Heating:** Place the beaker on a magnetic stirrer with a hot plate and stir the solution at 50°C for 40 minutes to ensure homogeneity.
- **Precipitation:** Add 10 mL of 0.1 M sodium hydroxide (NaOH) solution dropwise into the nickel nitrate solution while continuously stirring until the pH of the mixture reaches 8. A greenish precipitate of nickel hydroxide ($\text{Ni}(\text{OH})_2$) will form.
- **Washing:** Centrifuge the precipitate to separate it from the solution. Wash the collected precipitate multiple times with deionized water and then with ethanol to remove any residual ions.
- **Drying:** Dry the washed precipitate in an oven at 80°C overnight.
- **Calcination:** Transfer the dried nickel hydroxide powder to a crucible and calcine it in a muffle furnace at 400-500°C for 2-3 hours.[\[17\]](#)[\[22\]](#) The green $\text{Ni}(\text{OH})_2$ will decompose into black, non-stoichiometric nickel oxide (NiO) nanoparticles.
- **Characterization:** Analyze the final black powder using X-ray diffraction (XRD) to confirm the crystalline structure and Transmission Electron Microscopy (TEM) to observe the particle size and morphology.[\[22\]](#)[\[23\]](#)

Fabrication of a Chemoresistive Gas Sensor

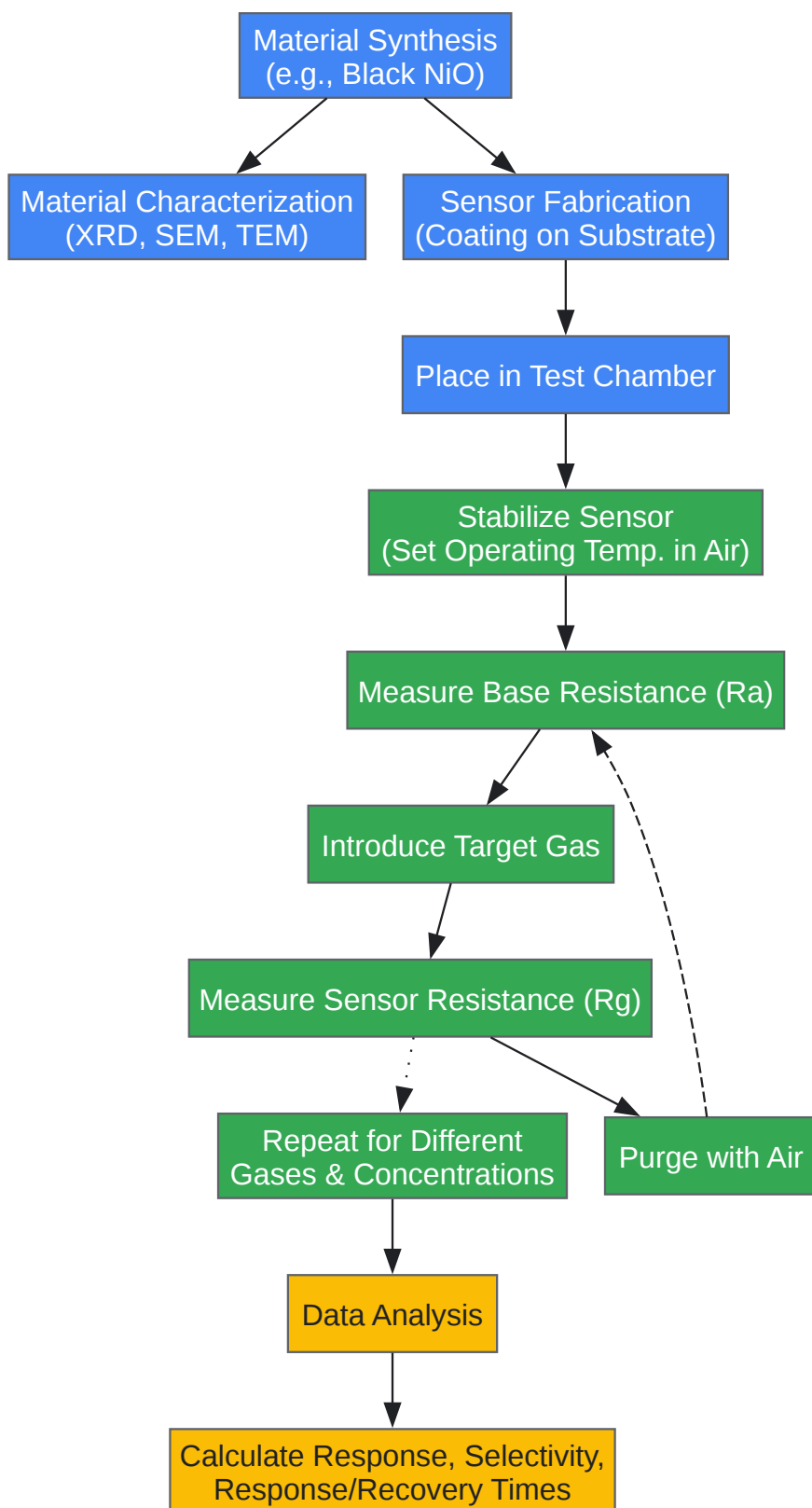
This protocol outlines the steps to fabricate a sensor device for testing.

- **Substrate Preparation:** Start with a clean alumina or silicon substrate fitted with interdigitated electrodes (e.g., gold or platinum).
- **Slurry Formulation:** Prepare a paste or slurry by mixing a small amount of the synthesized NiO nanopowder with an organic binder (e.g., terpineol) and a solvent (e.g., ethanol) to achieve a suitable viscosity.
- **Deposition:** Coat the slurry onto the interdigitated electrodes using a method like spin-coating, screen-printing, or drop-casting.[\[10\]](#)[\[11\]](#)

- **Drying and Annealing:** Dry the coated substrate at a low temperature (e.g., 100°C) to evaporate the solvent. Then, anneal the device at a higher temperature (e.g., 400-500°C) for a few hours to burn off the organic binder and ensure strong adhesion of the NiO film to the substrate.
- **Wire Bonding:** Attach platinum wires to the electrode pads using silver paste for electrical connections.
- **Integration:** Place the fabricated sensor into a testing chamber equipped with a heater to control the operating temperature and gas inlets/outlets to control the atmosphere.

Experimental Workflow for Sensor Evaluation

The performance of the fabricated sensor is evaluated through a systematic workflow.



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Typical workflow for gas sensor performance evaluation.

Conclusion

Black nickel oxide stands out as a highly promising p-type semiconductor for gas sensing applications. Its notable sensitivity and selectivity towards critical environmental pollutants like NO₂ and various VOCs, combined with fast response times, make it a strong candidate for next-generation sensor development.[6][13] While challenges such as optimizing operating temperatures and long-term stability remain, ongoing research into NiO-based composites and nanostructures continues to push the boundaries of its performance, offering the potential for low-power, highly efficient, and selective gas detection systems.[15][24]

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